

Ethyl benzenesulfonate physical and chemical properties

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Compound of Interest

Compound Name: Ethyl benzenesulfonate

Cat. No.: B028296

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ethyl Benzenesulfonate**

Introduction

Ethyl benzenesulfonate (CAS No. 515-46-8) is an aromatic sulfonate ester that serves as a versatile compound in organic chemistry.[1] It is characterized by a benzene ring attached to a sulfonate group, which is in turn esterified with an ethyl group.[1] This structure imparts a unique combination of polarity and reactivity, making it a subject of interest in various chemical applications, including as a surfactant in cleaning products, an intermediate in the synthesis of pharmaceuticals and dyes, and as a potential genotoxic impurity (PGI) in drug substances.[2][3][4] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key reactions, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Ethyl benzenesulfonate is typically a colorless to pale yellow, clear oily liquid at room temperature.[1][2][5] It is a polar organic compound, a characteristic that significantly influences its solubility.[1] While it is soluble in water, its solubility is also notable in many organic solvents such as alcohols, ethers, chloroform, and ethyl acetate.[1][3]

Quantitative Data Summary

The key physical and chemical properties of **ethyl benzenesulfonate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
IUPAC Name	ethyl benzenesulfonate	[6]
Synonyms	Benzenesulfonic acid ethyl ester, Ethyl phenylsulfonate	[6][7][8]
CAS Number	515-46-8	[7][8][9]
Molecular Formula	C ₈ H ₁₀ O ₃ S	[8][9]
Molecular Weight	186.23 g/mol	[6][7][9]
Appearance	Colorless to pale yellow clear liquid/oil	[1][2][5]
Boiling Point	255.65 °C (at 760 mmHg, predicted)[1]; 156 °C (at 15 mmHg)	[3][5]
Melting Point	-17.50 °C (predicted)	[1]
Density	1.1833 g/cm ³ [1]; 1.22 g/cm ³	[3]
Refractive Index (n _{20D})	1.51	[5][10]
Water Solubility	1.376 - 2.0 g/L (at 25 °C)	[2][3]

Chemical Reactivity and Stability

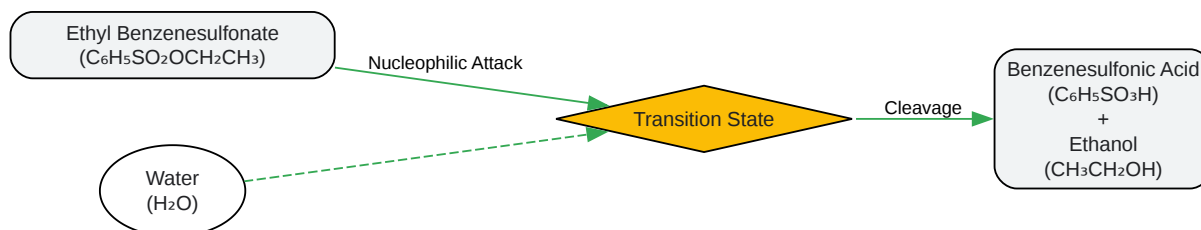
The chemical behavior of **ethyl benzenesulfonate** is primarily dictated by the sulfonate ester group. This group makes the compound a versatile electrophile in nucleophilic substitution reactions.[1]

Hydrolysis

Ethyl benzenesulfonate undergoes hydrolysis in aqueous solutions, a reaction that has been studied to understand its stability and degradation pathways. The rate of hydrolysis is dependent on temperature.[11] This reaction is significant as it represents a primary

degradation pathway and is crucial for assessing the compound's persistence and potential as a genotoxic impurity, where its removal via hydrolysis is a key consideration.[12]

The hydrolysis of **ethyl benzenesulfonate** proceeds via the nucleophilic attack of water on the sulfur atom, leading to the formation of benzenesulfonic acid and ethanol.



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Caption: Hydrolysis of **Ethyl Benzenesulfonate**.

Other Reactions

As an effective alkylating agent, **ethyl benzenesulfonate** can participate in various organic reactions. It can react with nucleophiles other than water, such as in the alkylation of imidazole derivatives.[10] It is also used in the synthesis of other compounds; for example, it can be used to produce benzenethiol in a reaction with triphenylphosphine and iodine.[2] The sulfonate group enhances the compound's chemical stability compared to alkyl halides.[1]

Spectral Data

Spectroscopic data is essential for the identification and characterization of **ethyl benzenesulfonate**. Key spectral information is summarized below.

Spectroscopic Technique	Key Features and Data Points	Reference(s)
^1H NMR	Data available for structural elucidation.	[13][14]
^{13}C NMR	Data available for structural elucidation.	[6][14]
Infrared (IR) Spectroscopy	FTIR spectra available (Neat, Capillary Cell).	[6]
Mass Spectrometry (MS)	Electron Ionization (EI) data available. Key m/z peaks: 77 (base peak), 141, 78.	[6][15]

Experimental Protocols

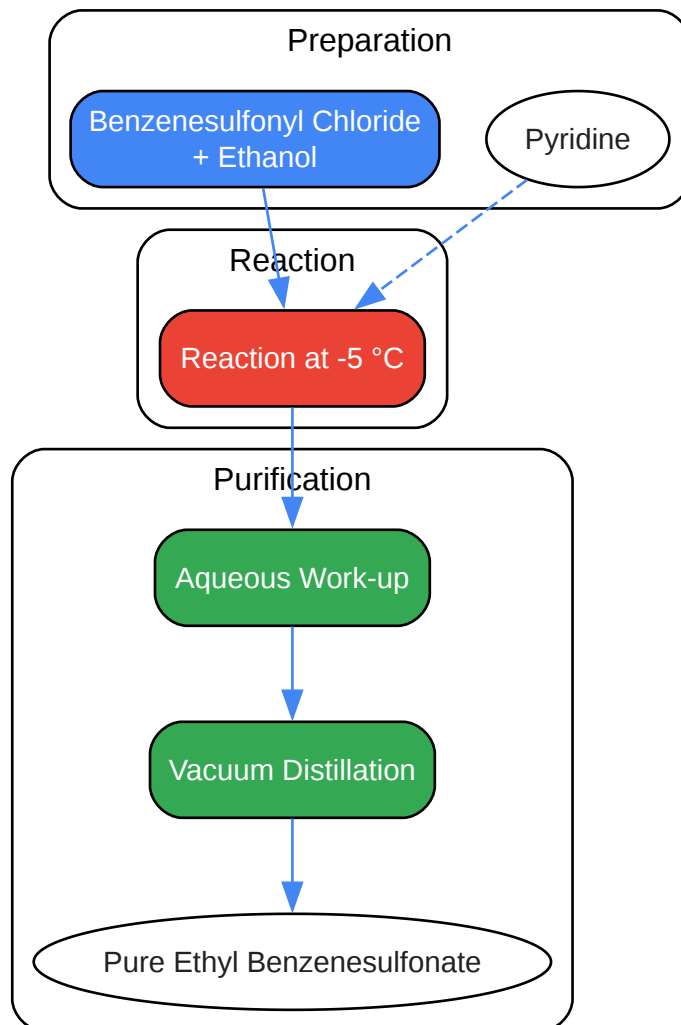
Synthesis of Ethyl Benzenesulfonate

A common method for the laboratory synthesis of **ethyl benzenesulfonate** involves the reaction of benzenesulfonyl chloride with ethanol.[2][11] Pyridine is often used as a reagent in this reaction, which is typically carried out at low temperatures.[2]

Methodology:

- **Reactant Preparation:** Purified benzenesulfonyl chloride and ethanol are used as starting materials.[11]
- **Reaction:** Benzenesulfonyl chloride is reacted with ethanol in the presence of a base like pyridine. The reaction is often conducted at a reduced temperature (e.g., $-5\text{ }^{\circ}\text{C}$) to control its exothermicity.[2]
- **Work-up:** After the reaction is complete, the mixture is typically washed to remove the pyridine hydrochloride salt and any unreacted starting materials.
- **Purification:** The crude product is purified, commonly by vacuum distillation, to yield pure **ethyl benzenesulfonate**. [11]

Synthesis Workflow for Ethyl Benzenesulfonate



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Caption: Synthesis and Purification Workflow.

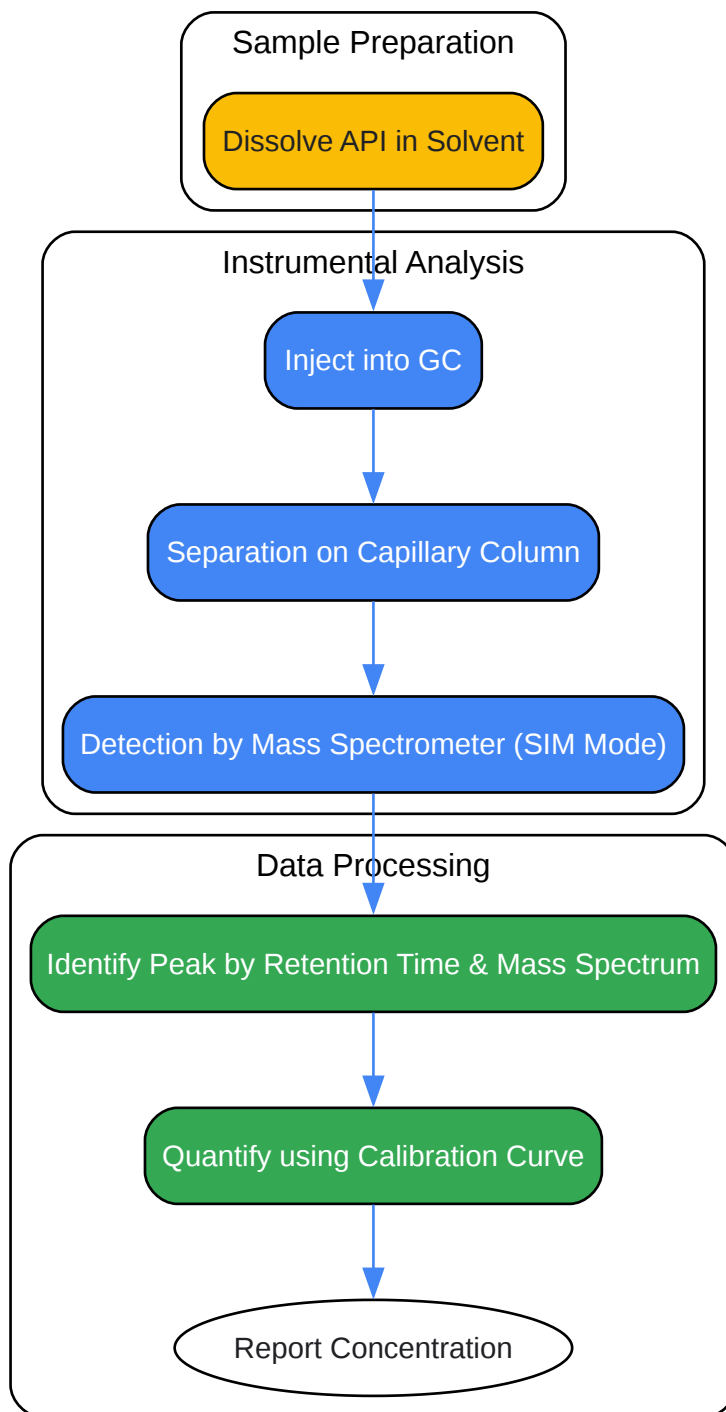
Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Due to its potential as a genotoxic impurity in active pharmaceutical ingredients (APIs), sensitive analytical methods are required for its detection and quantification.[4] GC-MS is a highly effective technique for this purpose.[4][16]

Methodology:

- **Sample Preparation:** The API sample is dissolved in a suitable solvent. For trace analysis, a concentration of the API is prepared (e.g., 10 mg/mL).
- **GC Separation:** The sample is injected into a gas chromatograph. A capillary column (e.g., Rtx-200) is used to separate **ethyl benzenesulfonate** from the sample matrix.^[4] The oven temperature is programmed to ramp up to ensure good separation.^[16]
- **MS Detection:** The separated components are introduced into a mass spectrometer. The instrument is often operated in Selected Ion Monitoring (SIM) mode for high sensitivity and specificity, monitoring characteristic ions of **ethyl benzenesulfonate** (e.g., m/z 141).^[4]
- **Quantification:** A calibration curve is generated using certified reference standards of **ethyl benzenesulfonate** to quantify its amount in the sample.^[17]

GC-MS Analysis Workflow for Ethyl Benzenesulfonate

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Caption: GC-MS Analysis Workflow.

Safety and Handling

Ethyl benzenesulfonate is classified as harmful if swallowed.[6] It is also reported to be irritating to the eyes, respiratory system, and skin.[2]

- Precautions for Safe Handling: Avoid contact with skin, eyes, and clothing. Use in a well-ventilated area, preferably under a chemical fume hood.[18][19]
- Personal Protective Equipment (PPE): Safety glasses, protective gloves, and a protective suit are recommended.[18]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container. It should be stored under an inert atmosphere as it can be sensitive to moisture.[5][18]

Conclusion

Ethyl benzenesulfonate is a compound with well-defined physical and chemical properties that make it useful in chemical synthesis. Its role as a potential genotoxic impurity necessitates a thorough understanding of its reactivity, particularly its hydrolysis, and the availability of robust analytical methods for its detection at trace levels. The information presented in this guide, including tabulated data and procedural workflows, provides a solid foundation for researchers and professionals working with this compound.

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